

Technical Support Center: N-Nitroso Finerenone Synthesis and Isolation

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Compound of Interest

Compound Name: *N-Nitroso Finerenone*

Cat. No.: *B16091999*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges in the synthesis and isolation of **N-Nitroso Finerenone**.

Frequently Asked Questions (FAQs)

Q1: What is **N-Nitroso Finerenone** and why is it a concern?

N-Nitroso Finerenone is the N-nitroso derivative of Finerenone, a non-steroidal mineralocorticoid receptor antagonist.^{[1][2][3]} N-nitroso compounds are a class of impurities that are of significant concern to regulatory agencies and pharmaceutical manufacturers due to their potential carcinogenic properties.^{[4][5][6]} The presence of such impurities, even at trace levels, is strictly regulated.^{[4][7]}

Q2: Under what conditions could **N-Nitroso Finerenone** potentially form during the synthesis of Finerenone?

The formation of N-nitroso compounds typically requires the presence of a nitrosating agent (such as nitrous acid, which can be formed from nitrites under acidic conditions) and a

secondary or tertiary amine.[7][8][9][10] In the context of Finerenone synthesis, the formation of **N-Nitroso Finerenone** could be a risk if:

- Nitrite impurities are present in starting materials, reagents, or solvents.[4][8]
- The reaction conditions are acidic.[7][8]
- Finerenone or a precursor containing a secondary amine is exposed to these nitrosating agents.[7]

Q3: Is the synthesis of **N-Nitroso Finerenone** straightforward?

Evidence suggests that the direct synthesis of **N-Nitroso Finerenone** is challenging. A "Synthesis Attempts and Failure Report" for **N-Nitroso Finerenone** indicates that its formation is not readily achieved under standard nitrosating conditions.[11] This suggests that the risk of its formation under typical pharmaceutical manufacturing conditions may be low. However, regulatory bodies may still require a risk assessment and potentially testing to confirm its absence.[5]

Q4: What are the acceptable intake (AI) limits for **N-Nitroso Finerenone**?

The U.S. FDA has set an acceptable intake (AI) limit for **N-Nitroso Finerenone** at 1500 ng/day.[3] It is crucial to consult the latest guidance from regulatory agencies like the FDA and EMA for the most current limits.

Troubleshooting Guides

Challenge 1: Detection of Potential N-Nitroso Finerenone at Trace Levels

Problem: Difficulty in detecting or quantifying trace levels of **N-Nitroso Finerenone** in a Finerenone drug substance or product.

Possible Causes & Solutions:

Possible Cause	Troubleshooting Step
Inadequate Method Sensitivity	* Analytical Technique: Switch to a more sensitive analytical technique. LC-MS/MS or GC-MS/MS are the recommended methods for trace-level nitrosamine analysis.[4][6] * Ionization Source: For LC-MS, optimize the ionization source. Atmospheric Pressure Chemical Ionization (APCI) can be more sensitive for certain nitrosamines. * Mass Spectrometry Mode: Use Multiple Reaction Monitoring (MRM) for LC-MS/MS to enhance selectivity and sensitivity.[9]
Matrix Effects	* Sample Preparation: Employ solid-phase extraction (SPE) to clean up the sample and remove interfering matrix components.[12] * Internal Standards: Use an isotope-labeled internal standard for N-Nitroso Finerenone to compensate for matrix effects and improve quantification accuracy.[13]
Analyte Degradation	* Light Protection: N-nitroso compounds can be light-sensitive. Prepare samples under amber light and use amber vials.[13] * Temperature Control: Avoid high temperatures during sample preparation and analysis, as some nitrosamines can be thermally labile.[13]

Challenge 2: Isolation and Purification of N-Nitroso Finerenone for Characterization

Problem: Inability to isolate a sufficient quantity of **N-Nitroso Finerenone** for structural confirmation and reference standard generation.

Possible Causes & Solutions:

Possible Cause	Troubleshooting Step
Low Abundance in Reaction Mixture	* Forced Degradation Studies: Conduct forced degradation studies by spiking the Finerenone synthesis reaction with a nitrosating agent to intentionally generate higher levels of the impurity for isolation. * Specialized Synthesis: Given the difficulty of direct nitrosation, consider a custom synthesis approach that might involve building the molecule with the nitroso group already in place, though this is a complex synthetic challenge.
Co-elution with Finerenone or Other Impurities	* Chromatographic Selectivity: Develop an orthogonal HPLC method with a different column chemistry (e.g., phenyl-hexyl instead of C18) or mobile phase to achieve separation. * Preparative Chromatography: Utilize preparative HPLC with fraction collection to isolate the target impurity.
Instability of the Isolated Compound	* Storage Conditions: Store the isolated fraction at low temperatures (e.g., -20°C or -80°C) and under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation. * Immediate Analysis: Perform structural elucidation (e.g., NMR, high-resolution MS) immediately after isolation.

Experimental Protocols

Protocol 1: General Analytical Method for Detection of **N-Nitroso Finerenone** by LC-MS/MS

- Instrumentation: HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.

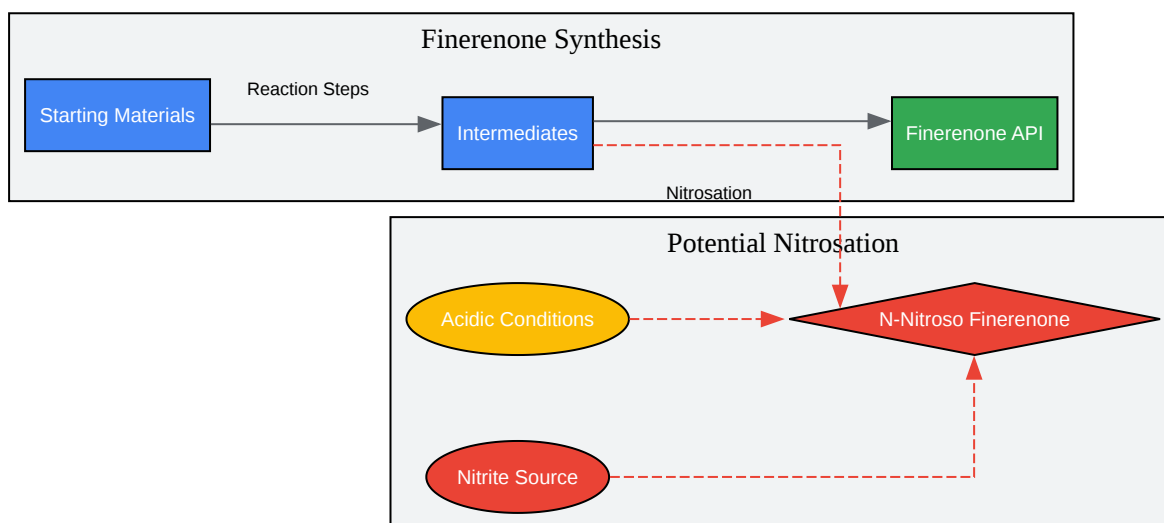
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient from 5% to 95% Mobile Phase B over 10-15 minutes.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Ionization: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Monitor for the specific parent-daughter ion transitions for **N-Nitroso Finerenone**. These would need to be determined using a reference standard.
- Sample Preparation: Dissolve the Finerenone sample in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of 1 mg/mL. Filter through a 0.22 µm filter before injection.

Quantitative Data Summary

Table 1: Typical Lower Limits of Quantification (LLOQ) for Nitrosamine Analysis by Different Techniques.

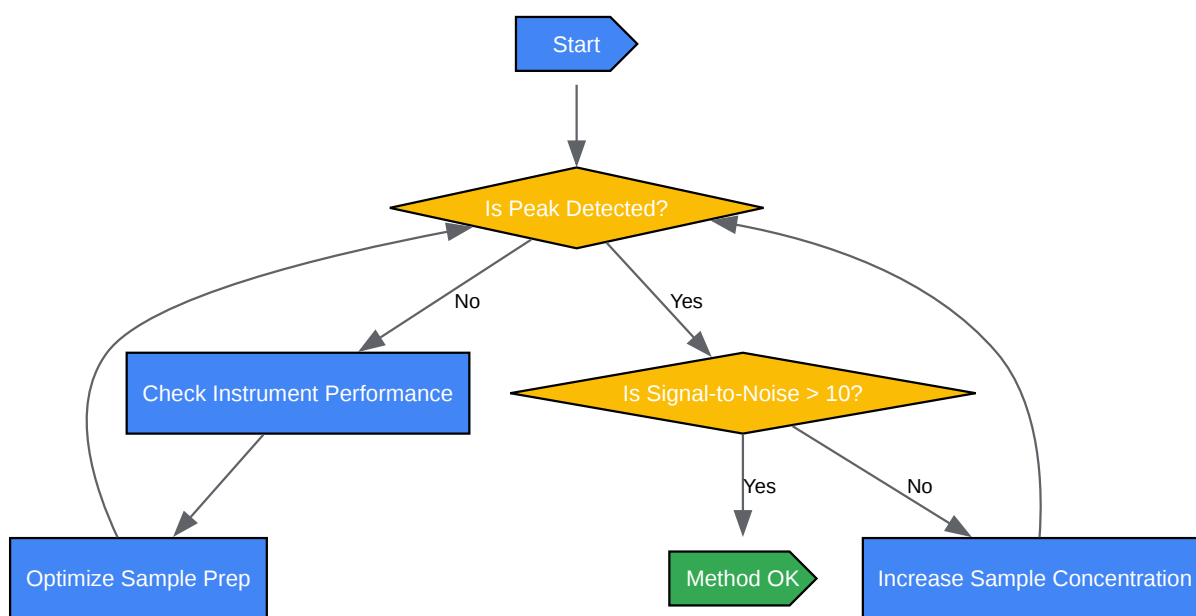
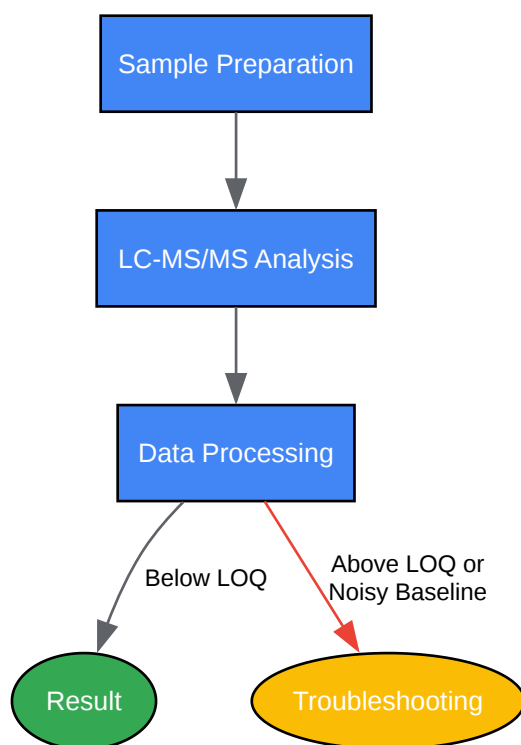
Analytical Technique	Typical LLOQ Range	Reference
LC-MS/MS	0.005 - 5 ng/mL	[9]
GC-MS/MS	0.01 - 10 ng/mL	[9]
LC-HRMS	0.05 - 20 ng/mL	[9]
HPLC-UV	> 1 µg/mL	[9]

Visualizations



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Caption: Hypothetical formation pathway of **N-Nitroso Finerenone** during Finerenone synthesis.



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